Technical Safety & Handling Guide: 2-Methoxy-5-(methoxymethoxy)pyridine

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Compound of Interest	
Compound Name:	*2-Methoxy-5-(methoxymethoxy)pyridine*
CAS No.:	*431942-25-5*
Cat. No.:	*B3041950*

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Chemical Identity & Strategic Utility[1]

The Molecule

2-Methoxy-5-(methoxymethoxy)pyridine is a specialized heterocyclic building block used primarily in medicinal chemistry.[1] It features a pyridine core with two critical functional modifications:[1]

- C2-Methoxy: A stable ether linkage often used to modulate the basicity of the pyridine nitrogen or as a precursor to a pyridone.
- C5-Methoxymethoxy (MOM): A masked hydroxyl group. The MOM ether is an acetal protecting group, chosen for its robustness against strong bases and nucleophiles (e.g., organolithiums, Grignards) while remaining removable under mild acidic conditions.[2]

Physical & Chemical Profile (Predicted)

Note: As a specialized intermediate, specific experimental values may vary by batch. The following are predicted based on Structure-Activity Relationships (SAR) of analogous pyridine

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ethers.

Property	Value / Description	Practical Implication
Molecular Formula	$C_8H_{11}NO_3$	MW: 169.18 g/mol
Physical State	Colorless to pale yellow oil or low-melting solid.[1]	Handle as a liquid; viscosity may vary with temperature.
Solubility	Soluble in DCM, THF, EtOAc, Methanol.	Lipophilic nature facilitates organic extraction.
Basicity (pKa)	Pyridine N ~ 3.0–4.0 (Predicted).	The 2-methoxy group reduces the basicity of the ring nitrogen compared to unsubstituted pyridine (pKa 5.2).
Stability	Acid Sensitive.	CRITICAL: Spontaneous hydrolysis occurs in the presence of moisture and trace acid.

Critical Hazard Architecture

Standard SDS documents often list generic "Irritant" warnings. However, for a MOM-protected pyridine, the safety profile is dominated by its hydrolytic instability and the carcinogenicity of its precursors/byproducts.

The "Hidden" Hazard: Formaldehyde Generation

The Methoxymethoxy (MOM) group is technically a hemiacetal ether. Upon contact with strong acids (or metabolic hydrolysis), it cleaves to release Formaldehyde.

- Mechanism:

  (Formaldehyde)[1]

- Safety Implication: While the molecule itself is likely only an irritant, deprotection reactions or accidental acidic spills will generate formaldehyde gas, a known human carcinogen and sensitizer.

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Precursor Warning: MOM-Cl

If you are synthesizing this compound in-house, you must handle Chloromethyl methyl ether (MOM-Cl).[1]

- Risk: MOM-Cl is an OSHA-regulated carcinogen (29 CFR 1910.1003).[1]
- Control: Synthesis must occur in a closed system or a Class II Biosafety Cabinet/Fume Hood with specific scrubber protocols.

Visualization: Synthesis & Hazard Lifecycle[1]

The following diagram illustrates the lifecycle of the molecule, highlighting where specific safety risks (Carcinogenicity, Flammability, Toxicity) arise.

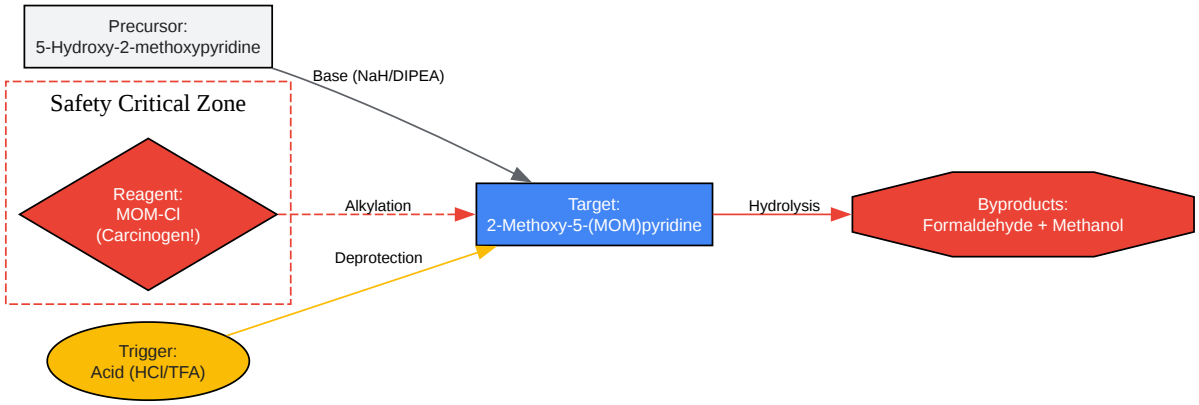

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Figure 1: Lifecycle analysis showing the introduction of carcinogenic risks during synthesis (MOM-Cl) and deprotection (Formaldehyde).[1]

Handling, Storage, & Stability Protocols

Storage: The "Dry & Basic" Rule

Because the MOM group is acid-labile, "shelf-life" is dictated by the absence of moisture and acid.[1]

- Atmosphere: Store under Argon or Nitrogen.
- Temperature: 2–8°C (Refrigerator).
- Stabilization: If long-term storage is required, ensure the material is free of residual acid from purification (e.g., silica gel chromatography can be slightly acidic; wash with 1% triethylamine in hexane if necessary).

Experimental Handling

- PPE: Butyl rubber gloves are recommended over standard nitrile if handling concentrated stock, as pyridine derivatives can permeate nitrile.
- Ventilation: Always handle in a fume hood.
- Quenching: When deprotecting (removing the MOM group), quench the reaction with aqueous sodium bicarbonate before removing from the hood to neutralize the acid and trap some formaldehyde as paraformaldehyde/glycols.

Emergency Response (Spill/Exposure)

Scenario	Immediate Action	Scientific Rationale
Skin Contact	Wash with soap and water for 15 min.[1] Do not use ethanol.	Ethanol may increase skin permeability of pyridine derivatives.
Eye Contact	Rinse with water for 15 min; consult ophthalmologist.	Pyridines are basic irritants; corneal damage is possible.
Spill (Liquid)	Absorb with vermiculite. Neutralize area with dilute $NaHCO_3$.	Prevent acid hydrolysis of the spill which would release formaldehyde fumes.

Synthesis & Deprotection Logic

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Synthesis (MOM Protection)

- Standard Protocol: React 2-methoxy-5-hydroxypyridine with MOM-Cl in the presence of Diisopropylethylamine (DIPEA) in Dichloromethane (DCM) at 0°C.
- Safety Note: Quench excess MOM-Cl with aqueous ammonia or ethanol inside the hood to destroy the carcinogen before waste disposal.

Deprotection (MOM Cleavage)

- Reagents: Trifluoroacetic acid (TFA) in DCM or HCl in Methanol.
- Mechanism: Protonation of the ether oxygen leads to the ejection of the oxonium ion, which hydrolyzes to formaldehyde.

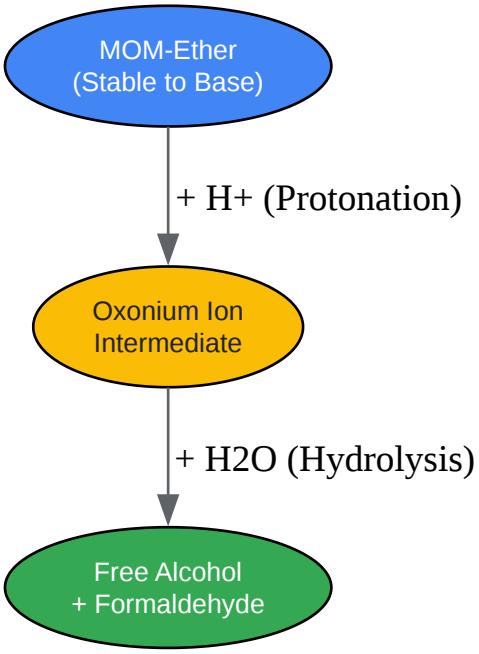

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Figure 2: Acid-catalyzed hydrolysis mechanism.[1] Note that water is required for the final cleavage step.

References

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- Greene, T. W., & Wuts, P. G. M. (1999). Protective Groups in Organic Synthesis. Wiley-Interscience.[1] (Standard reference for MOM group stability and cleavage conditions).
- Occupational Safety and Health Administration (OSHA).1910.1003 - 13 Carcinogens (4-Nitrobiphenyl, etc., including Chloromethyl methyl ether).[1] (Regulatory standard for MOM-Cl precursor).[1]
- PubChem.Compound Summary: Methoxymethyl methyl ether (MOM-Cl). National Library of Medicine. (Toxicology data for the synthesis reagent).
- ECHA (European Chemicals Agency).Registration Dossier: Pyridine. (General safety data for pyridine derivatives).

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- 2. adichemistry.com [adichemistry.com]
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